

Personal protective equipment for handling 3-Bromo-5-iodopyridin-2-amine

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Compound of Interest

Compound Name: 3-Bromo-5-iodopyridin-2-amine

Cat. No.: B1287851

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Essential Safety and Handling Guide for 3-Bromo-5-iodopyridin-2-amine

This guide provides crucial safety and logistical information for the handling and disposal of **3-Bromo-5-iodopyridin-2-amine** (CAS No: 381233-96-1). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier and Properties

Property	Value	Reference
Chemical Name	3-Bromo-5-iodopyridin-2-amine	[1]
Synonyms	2-Amino-5-bromo-3-iodopyridine	[2]
CAS Number	381233-96-1	[2]
Molecular Formula	C ₅ H ₄ BrIN ₂	
Molecular Weight	298.91 g/mol	[3]
Form	Powder	
Melting Point	112-113 °C	

Hazard Identification and Classification

3-Bromo-5-iodopyridin-2-amine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

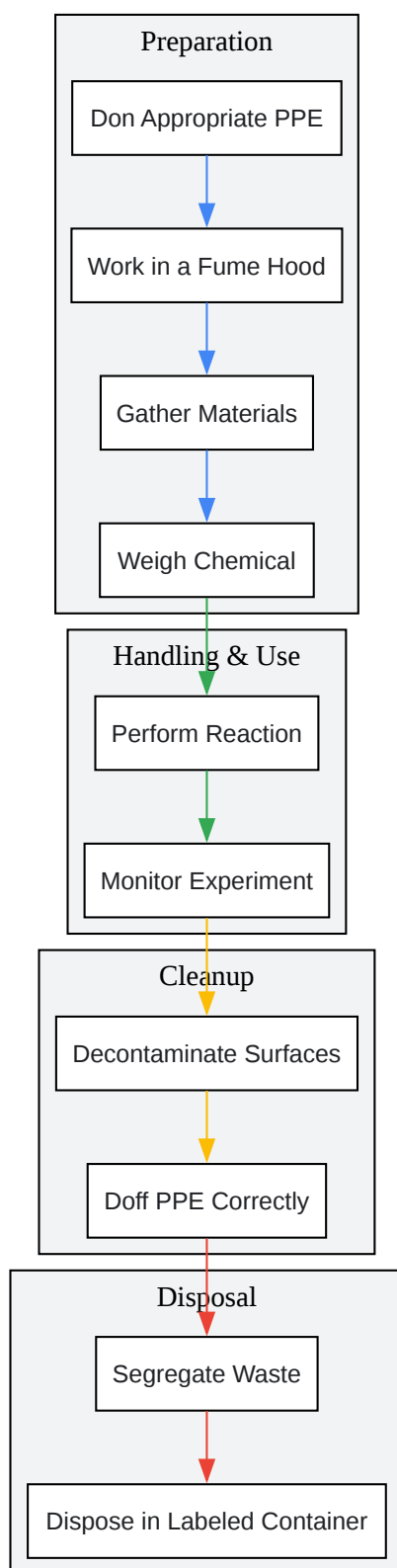
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Source:[2][4][5]

Signal Word: Danger[2]

Operational Plan: Safe Handling Protocol

A systematic approach is essential when working with **3-Bromo-5-iodopyridin-2-amine**. The following workflow outlines the procedural steps for safe handling from preparation to disposal.



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Caption: Safe handling workflow for **3-Bromo-5-iodopyridin-2-amine**.

Step-by-Step Handling Procedures

1. Engineering Controls

- Always handle **3-Bromo-5-iodopyridin-2-amine** in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[7\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[6\]](#)[\[7\]](#)

2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles and a face shield.
- Hand Protection: Wear chemically resistant gloves, such as nitrile gloves.
- Skin and Body Protection: Wear a lab coat, long-sleeved clothing, and closed-toe shoes to prevent skin contact.
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved respirator with a dust mask (type N95 or better).

3. Handling

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[6\]](#)[\[7\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the work area.[\[4\]](#)
- Use spark-proof tools and avoid sources of ignition if working with flammable solvents.[\[7\]](#)

4. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[8\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[7\]](#)

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water.[6] If skin irritation occurs, seek medical advice.[6][8] Remove and launder contaminated clothing before reuse.[6]
- In case of eye contact: Rinse cautiously with water for several minutes.[6][8] Remove contact lenses if present and easy to do so. Continue rinsing.[6][8] Seek immediate medical attention.[7]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[6] Call a poison center or doctor if you feel unwell.[6]
- If swallowed: Rinse mouth with water.[8] Call a poison center or doctor if you feel unwell.[4]

Disposal Plan

Proper disposal of **3-Bromo-5-iodopyridin-2-amine** and its containers is crucial to prevent environmental contamination and ensure safety.

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[6]
- Contaminated Materials: Any materials that have come into contact with the chemical, including gloves, absorbent pads, and empty containers, should be treated as hazardous waste and disposed of accordingly.
- Environmental Precautions: Do not allow the chemical to enter drains or waterways.[7]

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